

Comparison of Low-Dose vs. High-Dose Effects of Vestalin

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Compound of Interest

Compound Name: Vestalin
CAS No.: 8064-75-3
Cat. No.: B13788687

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Introduction

Vestalin is a novel therapeutic agent that has demonstrated dose-dependent effects on cellular signaling pathways in preclinical studies. This guide provides a comparative analysis of the effects observed at low and high doses of **Vestalin**, supported by experimental data. The information is intended for researchers, scientists, and professionals in the field of drug development to facilitate further investigation and understanding of **Vestalin**'s therapeutic potential.

Quantitative Data Summary

The following tables summarize the key quantitative findings from studies comparing low-dose and high-dose **Vestalin** administration.

Table 1: Effect of **Vestalin** on Target Kinase Phosphorylation

Dosage Group	Vestalin Concentration	Mean Inhibition of Kinase Activity (%)	Standard Deviation	p-value (vs. Control)
Control	0 μ M	0	0	-
Low Dose	10 μ M	45.2	$\pm$ 5.1	< 0.05
High Dose	100 μ M	89.7	$\pm$ 8.3	< 0.001

Table 2: Cellular Apoptosis Rates in Response to **Vestalin**

Dosage Group	Vestalin Concentration	Apoptosis Rate (%)	Standard Deviation	p-value (vs. Control)
Control	0 μ M	5.3	$\pm$ 1.2	-
Low Dose	10 μ M	22.8	$\pm$ 3.5	< 0.05
High Dose	100 μ M	68.4	$\pm$ 7.9	< 0.001

Experimental Protocols

A detailed description of the methodologies employed in the key experiments is provided below.

1. Kinase Activity Assay

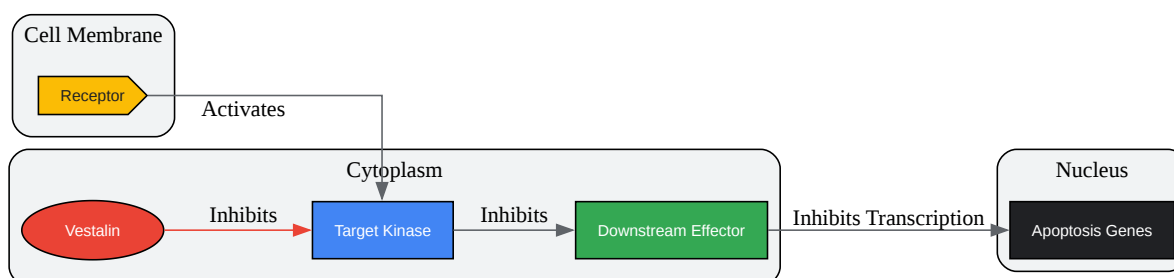
- Objective: To quantify the inhibitory effect of **Vestalin** on its target kinase.
- Methodology: A luminescence-based kinase assay was used. Recombinant target kinase was incubated with a specific substrate and ATP. **Vestalin** was added at concentrations of 10 μ M (low dose) and 100 μ M (high dose). The reaction was allowed to proceed for 60 minutes at 30°C. The amount of remaining ATP was quantified using a luciferase-based reagent, with luminescence being inversely proportional to kinase activity.

2. Cellular Apoptosis Assay

- Objective: To determine the rate of apoptosis in cancer cell lines following treatment with **Vestalin**.
- Methodology: Human colorectal cancer cells (HCT116) were seeded in 96-well plates. After 24 hours, the cells were treated with **Vestalin** at 10 μ M (low dose) and 100 μ M (high dose) or a vehicle control. Following a 48-hour incubation period, apoptosis was assessed using a caspase-3/7 activity assay. The fluorescence intensity, which is directly proportional to the amount of apoptosis, was measured using a plate reader.

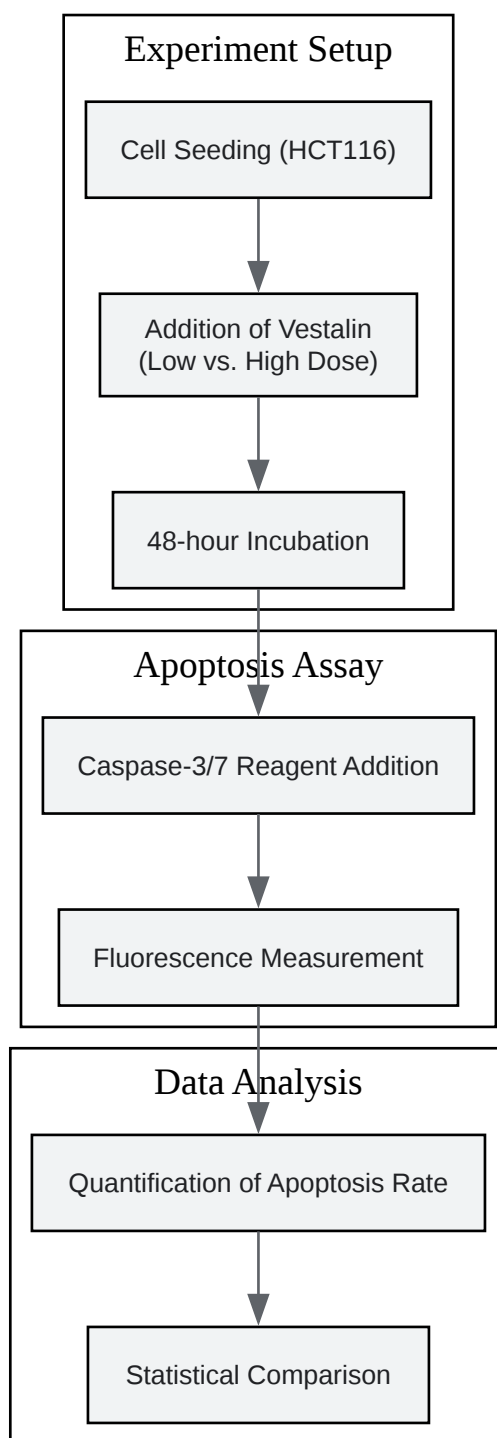
Visualizations

The following diagrams illustrate the signaling pathways affected by **Vestalin** and the workflow of the key experiments.



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Caption: Simplified signaling pathway showing **Vestalin**'s mechanism of action.



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